

# An In-depth Technical Guide to the Safe Handling of 1,10-Decanedithiol

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## Compound of Interest

Compound Name: 1,10-Decanedithiol

Cat. No.: B1670034

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This guide provides comprehensive safety data and handling precautions for **1,10-Decanedithiol**, tailored for researchers, scientists, and professionals in drug development. Adherence to these guidelines is crucial for ensuring laboratory safety and minimizing environmental impact.

## Chemical and Physical Properties

**1,10-Decanedithiol** is an aliphatic dithiol with a strong, unpleasant odor, often described as a stench.<sup>[1][2][3]</sup> It is a versatile intermediate in organic synthesis, particularly in the creation of pharmaceuticals and agrochemicals, and in material science for forming self-assembled monolayers.<sup>[3][4]</sup> Due to its sensitivity to air, it requires storage under an inert atmosphere to prevent oxidation.<sup>[3][4]</sup>

Table 1: Physical and Chemical Properties of **1,10-Decanedithiol**

Property	Value	Source
Molecular Formula	C10H22S2	[5][6][7]
Molecular Weight	206.42 g/mol	[5][6]
CAS Number	1191-67-9	[1][5][7]
Appearance	Clear colorless to white liquid or lump	[7]
Melting Point	~17 °C	[3][4]
Boiling Point	297.1 °C (at 760 mmHg) 171-172 °C (at 0.5 mmHg)	[3][4][5]
Density	0.95 g/cm <sup>3</sup>	[4][8]
Flash Point	118 °C	[5]
Refractive Index	1.4960 - 1.5020 @ 20°C	[4][7]
Solubility	Insoluble in water	[3][5][8]

## Hazard Identification and GHS Classification

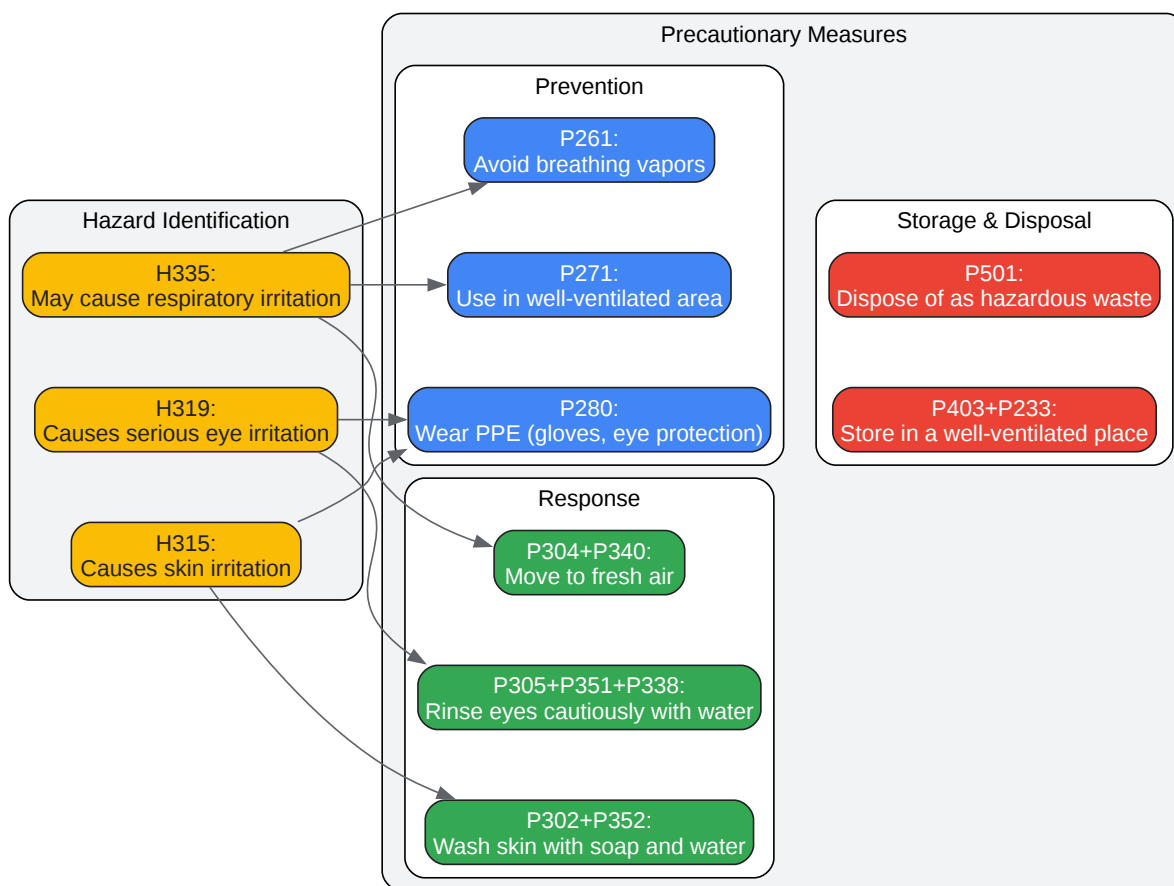
**1,10-Decanedithiol** is classified as a hazardous chemical.[1] The primary hazards are skin irritation, serious eye irritation, and potential respiratory irritation.[6]

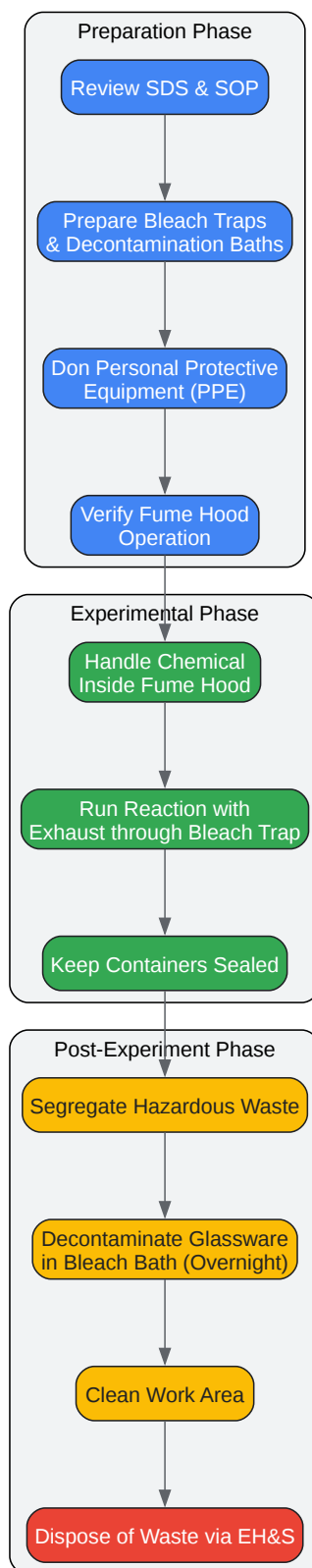
Table 2: GHS Hazard and Precautionary Statements

Classification	Code	Statement	Source
Hazard	H315	Causes skin irritation	[6]
H319	Causes serious eye irritation	[6]	
H335	May cause respiratory irritation	[6]	
Precautionary	P261	Avoid breathing mist or vapors	
P264	Wash skin thoroughly after handling	[9]	
P271	Use only outdoors or in a well-ventilated area		
P280	Wear protective gloves/protective clothing/eye protection/face protection	[9]	
P302+P352	IF ON SKIN: Wash with plenty of soap and water		
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing		
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing		

P403+P233	Store in a well-ventilated place. Keep container tightly closed
P405	Store locked up
P501	Dispose of contents/container to an approved waste disposal plant

The following diagram illustrates the logical relationship between the hazards of **1,10-Decanedithiol** and the required precautionary measures.





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## References

- 1. fishersci.com [fishersci.com]
- 2. Thiols | Safety Services - UCL – University College London [ucl.ac.uk]
- 3. 1,10-Decanedithiol, 95% 5 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 4. nbinnco.com [nbinnco.com]
- 5. 1,10-Decanedithiol(1191-67-9)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 6. 1,10-Decanedithiol | C<sub>10</sub>H<sub>22</sub>S<sub>2</sub> | CID 14494 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. 1,10-Decanedithiol, 95% 5 g | Buy Online | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- 8. chembk.com [chembk.com]
- 9. sigmaaldrich.com [sigmaaldrich.com]
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